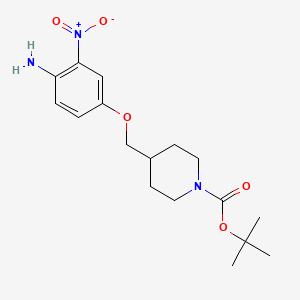

Tert-butyl 4-((4-amino-3-nitrophenoxy)methyl)piperidine-1-carboxylate

• Molecular Formula: C17H25N3O5
• Molecular Weight: 351.4 g/mol
• IUPAC Name: tert-butyl 4-[(4-amino-3-nitrophenoxy)methyl]piperidine-1-carboxylate
• InChI: InChI=1S/C17H25N3O5/c1-17(2,3)25-16(21)19-8-6-12(7-9-19)11-24-13-4-5-14(18)15(10-13)20(22)23/h4-5,10,12H,6-9,11,18H2,1-3H3
• InChI Key: MFIZWSVJYSCGCU-UHFFFAOYSA-N
• Canonical SMILES: CC(C)(C)OC(=O)N1CCC(CC1)COC2=CC(=C(C=C2)N)[N+](=O)[O-]

Description

Tert-butyl 4-((4-amino-3-nitrophenoxy)methyl)piperidine-1-carboxylate is a useful research compound. Its molecular formula is C17H25N3O5 and its molecular weight is 351.4 g/mol. The purity is usually 95%.
BenchChem offers high-quality this compound suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about this compound including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

Cesium carbonate (16.29 g, 50 mmoles, 2 equivalents) was added to a stirred solution of 4-amino-3-nitrophenol (3.85 g, 25 mmoles, 1 equivalent) and tert-butyl 4-(tosyloxymethyl)piperidine-1-carboxylate (10.16 g, 27.5 mmoles, 1.1 equivalent) in anhydrous DMA (25 mls). The stirred reaction mixture was then heated to 90° C. (thermostatically controlled heating mantle) for 22 hours. The reaction mixture was then allowed to cool to room temperature and was filtered through a plug of Celite. The reaction flask and the Celite were then washed with ethyl acetate (250 ml). The organic solution was then transferred to a separatory funnel and extracted with additional ethyl acetate (3×200 ml). The combined ethyl acetate solution was then washed with water (2×100 ml), saturated sodium chloride (2×100 ml), dried over anhydrous magnesium sulfate, filtered and evaporated under reduced pressure to give a crude product. This material was triturated with diethylether to give a solid which was filtered off and washed with ether to give 4.76 g of tert-butyl 4-((4-amino-3-nitrophenoxy)methyl)piperidine-1-carboxylate as a yellow solid (yield=54%). 1H-NMR (400 MHz, DMSO-d6) δ 8.80 (s, 1H), 7.89 (d, 1H), 7.74 (d, 1H), 3.82 (d, 2H), 3.65 (m, 2H), 2.40 (s, 3H), 1.76 (m, 1H), 1.54 (m, 2H), 1.38 (s, 9H), 0.98 (m, 2H). MS (EI): 352 (MH+).
